

1,3-Dibenzoylbenzene melting point and solubility

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Compound of Interest

Compound Name: 1,3-Dibenzoylbenzene

Cat. No.: B181577

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An In-depth Technical Guide to the Physicochemical Properties of 1,3-Dibenzoylbenzene

This technical guide provides a comprehensive overview of the melting point and solubility of **1,3-Dibenzoylbenzene**, tailored for researchers, scientists, and professionals in drug development. This document collates critical physicochemical data and outlines detailed experimental protocols for its determination.

Core Properties of 1,3-Dibenzoylbenzene

1,3-Dibenzoylbenzene, also known as [3-(benzoyl)phenyl]-phenyl-methanone, is a diarylketone derivative with the molecular formula C₂₀H₁₄O₂.^{[1][2]} It serves as a reagent in the synthesis of various organic compounds, including 1,3-bis(1-phenylvinyl)benzene (MDDPE) and polyanionic spin-quintet molecular clusters.^{[3][4][5]}

Data Presentation: Physicochemical Properties

The quantitative data for the melting point and solubility of **1,3-Dibenzoylbenzene** are summarized below.

Table 1: Melting Point of 1,3-Dibenzoylbenzene

Property	Value	Source
Melting Point	98°C to 99°C	Thermo Scientific Chemicals[3]
Melting Point	102.5-109.5°C	Thermo Fisher Scientific[1][6]
Melting Point	105-108°C (lit.)	ChemicalBook, Sigma-Aldrich[2][5]

Table 2: Solubility of **1,3-Dibenzoylbenzene**

Solvent	Solubility	Temperature	Source
Water	Sparingly Soluble (4.0 $\times 10^{-3}$ g/L)	25°C	Thermo Scientific Chemicals[2][3][4]

Experimental Protocols

Detailed methodologies for determining the melting point and solubility of organic compounds like **1,3-Dibenzoylbenzene** are crucial for reproducible research.

Protocol 1: Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, while impurities tend to depress the melting point and broaden the range.[7] The capillary method is a standard technique for this determination.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[9]
- Glass capillary tubes (one end sealed)[10]
- Thermometer
- Mortar and pestle (for sample pulverization)

Procedure:

- Sample Preparation: Ensure the **1,3-Dibenzoylbenzene** sample is completely dry and finely powdered.[8][10] Introduce a small amount of the powdered sample into the open end of a capillary tube.[9]
- Loading the Capillary Tube: Tap the sealed end of the tube on a hard surface to cause the solid to fall and pack tightly at the bottom.[10] The packed sample height should be approximately 2-3 mm to avoid an artificially broad melting range.[9][10]
- Apparatus Setup: Insert the loaded capillary tube into the heating block of the melting point apparatus.[10]
- Initial Determination: Heat the sample rapidly to get an approximate melting temperature. This provides a rough estimate and saves time.
- Accurate Determination: Allow the apparatus to cool. Prepare a new sample and heat it again, but slow the heating rate to approximately 1-2°C per minute when the temperature is about 15-20°C below the estimated melting point.[10]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.

Protocol 2: Solubility Determination

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.[11] A systematic approach is used to classify a compound's solubility in various solvents.

Apparatus and Reagents:

- Small test tubes
- Spatula
- Vortex mixer (optional)

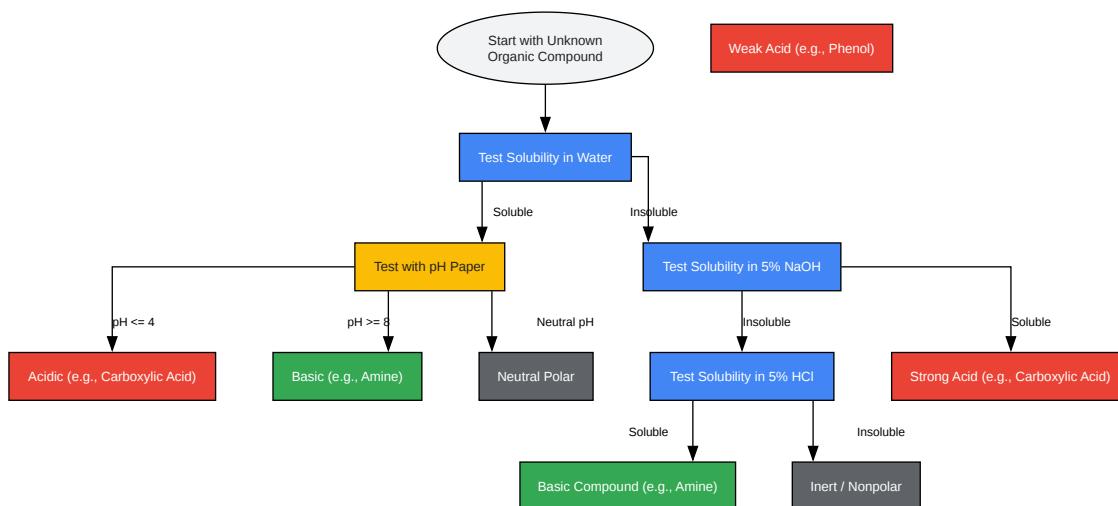
- Solvents: Deionized water, 5% NaOH solution, 5% NaHCO₃ solution, 5% HCl solution, and an organic solvent like diethyl ether or hexane.[11][12]

Procedure:

- General Method: In a small test tube, add approximately 25 mg of **1,3-Dibenzoylbenzene**. [11] Add 0.75 mL of the chosen solvent in small portions.[11] After each addition, shake the tube vigorously for about 60 seconds.[11][13]
- Observation: Observe whether the compound dissolves completely. If it does, it is classified as "soluble." If it remains undissolved, it is "insoluble." Partial solubility should also be noted. [13]
- Systematic Testing: A logical workflow, as illustrated in the diagram below, is typically followed. Start with water to determine polarity. If the compound is water-insoluble, test its solubility in aqueous acid and base to identify acidic or basic functional groups.[14]

Mandatory Visualization

The following diagram illustrates a standard experimental workflow for determining the solubility class of an unknown organic compound.

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Caption: Experimental workflow for solubility classification.

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